

# 1-Hexadecanethiol (CAS 2917-26-2): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: **1-Hexadecanethiol**

Cat. No.: **B1214605**

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This technical guide provides a thorough examination of **1-Hexadecanethiol**, a long-chain alkanethiol pivotal in various scientific and biomedical applications. From its fundamental physicochemical properties to its critical role in the functionalization of nanoparticles for drug delivery and the formation of self-assembled monolayers, this document serves as a comprehensive resource for professionals in research and development.

## Physicochemical Properties

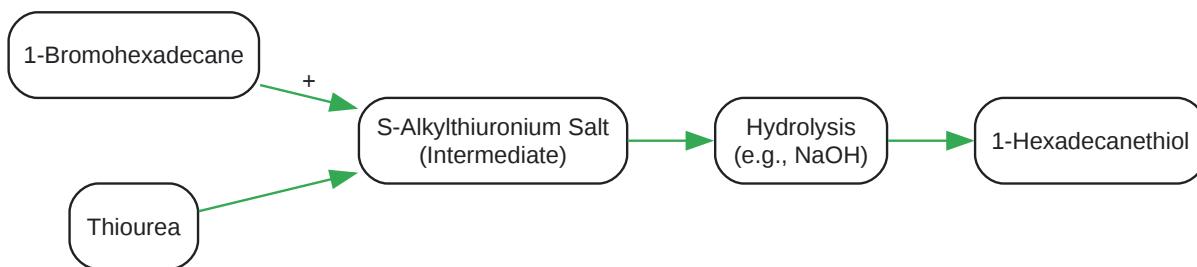
**1-Hexadecanethiol**, also known as cetyl mercaptan, is a colorless liquid with a characteristic unpleasant odor.<sup>[1][2]</sup> It is a combustible substance that is practically insoluble in water but soluble in organic solvents such as ether and chloroform.<sup>[1][3]</sup> Below its melting point, it exists as a white solid.<sup>[4]</sup>

Table 1: Physicochemical Properties of **1-Hexadecanethiol**

Property	Value	References
CAS Number	2917-26-2	<a href="#">[1]</a>
Molecular Formula	C <sub>16</sub> H <sub>34</sub> S	<a href="#">[1]</a>
Molecular Weight	258.51 g/mol	<a href="#">[1]</a>
Appearance	Colorless liquid or white solid (below 19 °C)	<a href="#">[4]</a>
Odor	Strong, unpleasant	<a href="#">[4]</a>
Melting Point	18-20 °C (64-68 °F)	<a href="#">[1]</a>
Boiling Point	334 °C (633 °F) at 760 mmHg; 184-191 °C at 7 mmHg	<a href="#">[1]</a> <a href="#">[5]</a>
Density	0.84-0.85 g/cm <sup>3</sup> at 20-25 °C	<a href="#">[1]</a> <a href="#">[5]</a>
Flash Point	102 °C (215.6 °F) - closed cup; 135 °C (275 °F) - open cup	<a href="#">[2]</a> <a href="#">[5]</a>
Refractive Index (n <sub>20/D</sub> )	1.462	<a href="#">[5]</a>
Solubility	Insoluble in water; Soluble in ether and chloroform	<a href="#">[1]</a> <a href="#">[3]</a>
Vapor Pressure	<0.1 hPa at 20 °C	<a href="#">[6]</a>
Vapor Density (air=1)	8.9	<a href="#">[2]</a>

## Synthesis

The primary synthetic route for **1-Hexadecanethiol** involves the reaction of 1-bromohexadecane with thiourea.[\[1\]](#) This nucleophilic substitution reaction is a common method for the preparation of thiols from alkyl halides.

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A schematic of the synthesis of **1-Hexadecanethiol**.

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of **1-Hexadecanethiol**.

Table 2: Spectral Data of **1-Hexadecanethiol**

Spectrum Type	Key Peaks/Signals	References
<sup>1</sup> H NMR (in CDCl <sub>3</sub> )	Signals corresponding to the terminal methyl group, the long methylene chain, the methylene group adjacent to the sulfur, and the thiol proton.	[7][8]
<sup>13</sup> C NMR (in CDCl <sub>3</sub> )	Resonances for the carbons of the hexadecyl chain.	[7]
FT-IR (liquid film)	Characteristic peaks for C-H stretching and S-H stretching.	[7][9]
Mass Spectrometry (EI)	Molecular ion peak and a fragmentation pattern typical of long-chain alkanes.	[10][11]

## Safety and Handling

**1-Hexadecanethiol** is a combustible liquid and should be handled with appropriate safety precautions.[2] It is mildly irritating to the eyes, skin, and respiratory tract.[2] Upon combustion,

it can decompose to produce toxic gases, including sulfur oxides.[2] It reacts violently with strong oxidizing agents, acids, reducing agents, and metals.[2]

Table 3: Safety and Handling Information for **1-Hexadecanethiol**

Aspect	Recommendation	References
Personal Protective Equipment	Safety goggles, chemical-resistant gloves, and respiratory protection in case of inadequate ventilation.	[3][12]
Handling	Use in a well-ventilated area. Avoid contact with skin and eyes. Do not eat, drink, or smoke when using.	[2][12]
Storage	Store in a cool, well-ventilated area, separated from strong oxidants, reducing agents, metals, and acids.	[2]
Spill Response	Absorb spills with inert material (e.g., sand, earth) and collect in a sealable container for disposal according to local regulations.	[2]
Fire Fighting	Use foam, carbon dioxide, or dry powder. Water jet is not recommended.	[12]

## Experimental Protocols and Applications

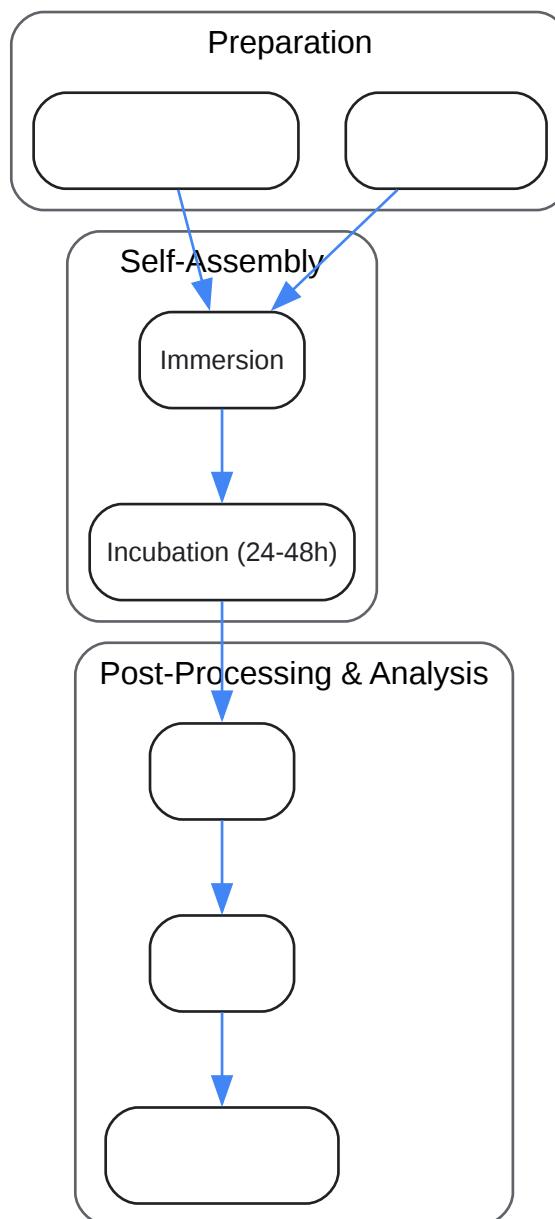
**1-Hexadecanethiol** is a cornerstone in nanotechnology and surface science, primarily due to the strong affinity of its thiol group for noble metal surfaces, most notably gold.[1] This property allows for the formation of stable, well-ordered self-assembled monolayers (SAMs).

# Formation of Self-Assembled Monolayers (SAMs) on Gold Substrates

SAMs of **1-Hexadecanethiol** on gold are widely used to create well-defined, hydrophobic surfaces for various applications, including as model surfaces for studying wetting, adhesion, and protein adsorption.

## Experimental Protocol: Preparation of **1-Hexadecanethiol** SAMs on Gold

- **Substrate Preparation:** Use gold-coated substrates (e.g., silicon wafers or glass slides with a thin layer of evaporated gold). Clean the substrates thoroughly, for instance, by using a piranha solution (a mixture of sulfuric acid and hydrogen peroxide; extreme caution is required), followed by rinsing with deionized water and ethanol, and drying under a stream of nitrogen.
- **Thiol Solution Preparation:** Prepare a dilute solution of **1-Hexadecanethiol** (typically 1 mM) in a suitable solvent, such as ethanol.[\[13\]](#)
- **Immersion and Self-Assembly:** Immerse the cleaned gold substrate into the thiol solution. The self-assembly process begins immediately. For the formation of a highly ordered monolayer, an immersion time of 24-48 hours is recommended. To minimize oxidation, the container can be backfilled with an inert gas like nitrogen.
- **Rinsing and Drying:** After incubation, remove the substrate from the solution and rinse it thoroughly with the solvent (e.g., ethanol) to remove non-chemisorbed molecules. Dry the substrate with a stream of dry nitrogen.
- **Characterization:** The quality of the SAM can be characterized by techniques such as contact angle goniometry, ellipsometry, X-ray photoelectron spectroscopy (XPS), and atomic force microscopy (AFM).

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Workflow for the formation of a **1-Hexadecanethiol** SAM on a gold substrate.

## Functionalization of Nanoparticles for Drug Delivery

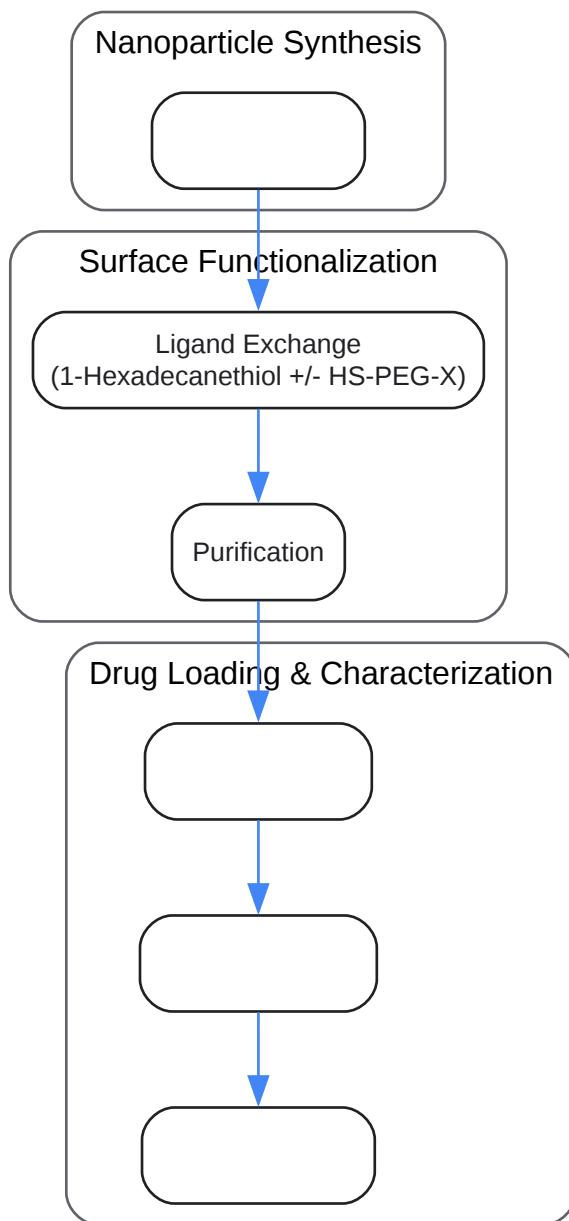
The hydrophobic nature of the hexadecyl chain makes **1-Hexadecanethiol** an effective ligand for stabilizing nanoparticles in non-polar solvents and for creating hydrophobic nanoparticle surfaces.<sup>[14]</sup> In the context of drug delivery, **1-Hexadecanethiol** can be used in conjunction

with other functional ligands to create amphiphilic coatings on nanoparticles, which can influence their stability, drug-loading capacity, and cellular interactions.

#### Experimental Protocol: Functionalization of Gold Nanoparticles with **1-Hexadecanethiol** for Hydrophobic Drug Encapsulation

This protocol describes a ligand exchange method to modify citrate-stabilized gold nanoparticles.

- **Synthesis of Gold Nanoparticles:** Synthesize citrate-stabilized gold nanoparticles (AuNPs) using a standard method, such as the Turkevich method.
- **Ligand Exchange Solution:** Prepare a solution of **1-Hexadecanethiol** in a water-miscible solvent like ethanol. For co-functionalization to enable drug attachment or improve biocompatibility, a mixture of **1-Hexadecanethiol** and a thiolated polyethylene glycol (PEG) derivative (e.g., HS-PEG-COOH) can be used.[14]
- **Functionalization Reaction:** Add the thiol solution to the aqueous solution of citrate-stabilized AuNPs with vigorous stirring. The thiol groups will displace the citrate ions on the gold surface. The reaction is typically carried out at room temperature for several hours to overnight.[14]
- **Purification:** Purify the functionalized nanoparticles from excess ligands and displaced citrate by repeated centrifugation and resuspension in a suitable solvent.[15]
- **Drug Loading:** Hydrophobic drugs can be loaded into the hydrophobic layer created by the **1-Hexadecanethiol** molecules. This can be achieved by incubating the functionalized nanoparticles with a solution of the drug, followed by purification to remove the unloaded drug.
- **Characterization:** Characterize the functionalized, drug-loaded nanoparticles for size and stability (Dynamic Light Scattering - DLS), surface charge (Zeta Potential), drug loading efficiency (e.g., UV-Vis spectroscopy or HPLC), and morphology (Transmission Electron Microscopy - TEM).[7]



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Workflow for the functionalization of gold nanoparticles for drug delivery.

## Influence on Cellular Interactions and Signaling Pathways

**1-Hexadecanethiol** itself is not known to directly interact with specific biological signaling pathways. Instead, its primary role in a biological context is to modulate the surface properties of nanoparticles, which in turn significantly influences how these nanoparticles interact with

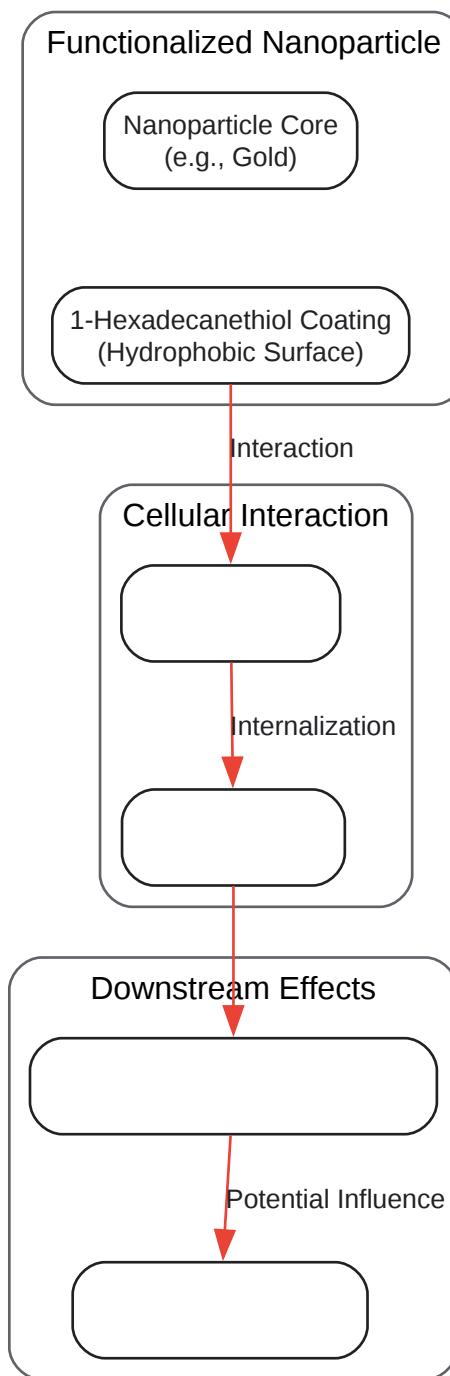
cells. The hydrophobic surface created by a **1-Hexadecanethiol** coating can affect cellular uptake mechanisms and subsequent intracellular trafficking, which can have downstream effects on various cellular signaling cascades.

The interaction of nanoparticles with cells is a complex process influenced by factors such as size, shape, and surface chemistry.[\[16\]](#) The hydrophobicity imparted by **1-Hexadecanethiol** can enhance the affinity of nanoparticles for the lipid bilayer of the cell membrane, potentially leading to increased cellular uptake.[\[3\]](#)

#### Cellular Uptake Mechanisms:

- Clathrin-Mediated Endocytosis: A common pathway for the internalization of nanoparticles.[\[5\]](#)
- Caveolae-Mediated Endocytosis: Often associated with smaller nanoparticles.[\[17\]](#)
- Macropinocytosis: A non-specific mechanism for the uptake of larger particles and extracellular fluid.[\[5\]](#)

The specific uptake pathway can be influenced by the overall surface properties of the functionalized nanoparticle. For instance, a purely hydrophobic surface might lead to non-specific interactions and aggregation, whereas a mixed monolayer incorporating hydrophilic polymers like PEG can create "stealth" nanoparticles that evade the immune system and exhibit more controlled cellular interactions.[\[18\]](#)



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Influence of **1-Hexadecanethiol** coating on nanoparticle-cell interactions.

By controlling the surface hydrophobicity with **1-Hexadecanethiol**, researchers can tune the interaction of nanoparticles with cells, which is a critical aspect of designing effective drug delivery systems and other nanomedicines. The choice of nanoparticle coating can ultimately

determine the intracellular fate of the payload and its potential to interact with and modulate cellular signaling pathways.

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